

Application Notes and Protocols for 5-ROX SE in Automated DNA Sequencing

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Compound of Interest

Compound Name: 5-Carboxy-X-rhodamin N-succinimidyl ester

CAS No.: 209734-74-7

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Introduction: The Role of 5-ROX SE in Elucidating Genetic Information

In the landscape of molecular biology and genomics, the precise analysis of DNA fragments is paramount. Automated DNA sequencing and fragment analysis have become cornerstone technologies, driving discovery in fields ranging from fundamental research to forensic science and clinical diagnostics. Central to the success of these applications is the use of fluorescent dyes that allow for the sensitive and accurate detection of nucleic acids. 5-Carboxy-X-rhodamine, succinimidyl ester (5-ROX SE) is a key player in this arena. It is a bright, amine-reactive rhodamine dye widely utilized for labeling oligonucleotides.^{[1][2][3]} Its distinct spectral properties, with an excitation maximum around 575-588 nm and an emission maximum in the range of 602-608 nm, place it in the red region of the spectrum, making it an ideal component in multicolor fluorescent detection systems.^{[4][5][6]}

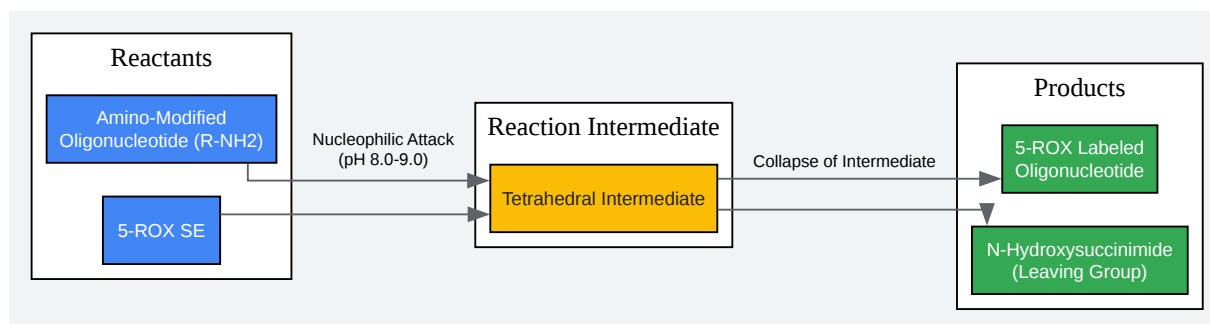
This comprehensive guide provides an in-depth exploration of 5-ROX SE, from its fundamental chemical properties to detailed, field-proven protocols for its application in automated DNA sequencing. We will delve into the mechanism of oligonucleotide labeling, purification

strategies for obtaining high-quality labeled probes, and its critical function as an internal size standard in fragment analysis. This document is intended for researchers, scientists, and drug development professionals seeking to leverage the power of 5-ROX SE in their sequencing workflows.

Chemical Properties and Mechanism of Action

5-ROX SE is the N-hydroxysuccinimide (NHS) ester derivative of 5-Carboxy-X-rhodamine. The NHS ester is a highly efficient amine-reactive functional group that readily couples with primary aliphatic amines, such as those found on amino-modified oligonucleotides, to form a stable and irreversible amide bond.^{[7][8][9]} This post-synthetic labeling approach is necessary because rhodamine dyes like ROX are often unstable under the conditions required for solid-phase oligonucleotide synthesis.^{[5][10]}

The reaction is a nucleophilic acyl substitution, where the deprotonated primary amine of the oligonucleotide attacks the carbonyl carbon of the NHS ester. This forms a tetrahedral intermediate which then collapses, releasing the N-hydroxysuccinimide leaving group.^{[7][9]} The efficiency of this reaction is highly dependent on the pH of the reaction buffer. A slightly alkaline pH (typically 8.0-9.0) is optimal as it ensures that the primary amine is deprotonated and thus, maximally nucleophilic.^{[1][11]} However, at higher pH values, the competing hydrolysis of the NHS ester also increases, which can reduce labeling efficiency.^{[7][12]} Therefore, careful control of the reaction pH is crucial for successful conjugation.



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Figure 1: Mechanism of 5-ROX SE conjugation to an amino-modified oligonucleotide.

Core Applications in Automated DNA Sequencing

The primary application of 5-ROX SE in automated DNA sequencing is in the preparation of fluorescently labeled DNA fragments. This can be achieved in two main ways:

- **Labeled Primers:** An amino-modified oligonucleotide primer is labeled with 5-ROX SE. This labeled primer is then used in a PCR or cycle sequencing reaction to generate a pool of fluorescently labeled DNA fragments.[\[3\]](#)[\[13\]](#)
- **Internal Size Standards:** A mixture of DNA fragments of known sizes is labeled with 5-ROX. This labeled "ladder" is then co-injected with the experimental samples (labeled with different fluorescent dyes) during capillary electrophoresis.[\[14\]](#)[\[15\]](#)[\[16\]](#) The detection system monitors the fluorescence of all dyes simultaneously. The migration times of the 5-ROX labeled fragments of known size are used by the analysis software to create a standard curve. This curve allows for the highly accurate determination of the sizes of the unknown fragments in the experimental sample.[\[17\]](#)[\[18\]](#)

Detailed Experimental Protocols

The following protocols provide a comprehensive guide to the labeling of amino-modified oligonucleotides with 5-ROX SE, subsequent purification, and its use as an internal size standard.

Protocol 1: Labeling of Amino-Modified Oligonucleotides with 5-ROX SE

This protocol is optimized for the labeling of approximately 100 µg of a 5'-amino-modified oligonucleotide.

Materials:

- 5'-amino-modified oligonucleotide (desalted or purified)
- 5-ROX SE
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)

- 0.1 M Sodium Bicarbonate buffer, pH 9.0
- Nuclease-free water

Procedure:

- Oligonucleotide Preparation: Dissolve the 5'-amino-modified oligonucleotide in nuclease-free water to a final concentration of 1-5 $\mu\text{g}/\mu\text{L}$. If the oligonucleotide is in a buffer containing primary amines (e.g., Tris), it must be desalted prior to labeling.
- 5-ROX SE Stock Solution: Immediately before use, dissolve 1 mg of 5-ROX SE in 50 μL of anhydrous DMF or DMSO to create a 20 mg/mL stock solution.[\[19\]](#) Vortex briefly to ensure complete dissolution.
- Labeling Reaction Setup:
 - In a microcentrifuge tube, combine the following:
 - 20-30 nmol of the amino-modified oligonucleotide
 - Sufficient 0.1 M Sodium Bicarbonate buffer (pH 9.0) to bring the total volume to 200 μL .
 - Add 20 μL of the 5-ROX SE stock solution to the oligonucleotide solution.[\[19\]](#)
- Incubation: Vortex the reaction mixture gently and incubate for 2-4 hours at room temperature, protected from light. For convenience, the reaction can also be left overnight.[\[11\]](#)
- Quenching the Reaction (Optional): The reaction can be stopped by adding a quenching solution such as 1 M Tris-HCl, pH 8.0. However, for subsequent purification by ethanol precipitation or chromatography, this step is often omitted.

Protocol 2: Purification of 5-ROX Labeled Oligonucleotides

Purification is a critical step to remove unreacted dye and unlabeled oligonucleotides, which can interfere with downstream applications. A combination of methods often yields the best

results.

Method 2A: Ethanol Precipitation

This method is effective for removing the bulk of the unconjugated dye.

Materials:

- 3 M Sodium Acetate, pH 5.2
- 100% Ethanol (ice-cold)
- 70% Ethanol (ice-cold)

Procedure:

- To the 220 μ L labeling reaction, add 22 μ L of 3 M Sodium Acetate, pH 5.2.
- Add 660 μ L of ice-cold 100% ethanol.
- Vortex briefly and incubate at -20°C for at least 1 hour.
- Centrifuge at >12,000 x g for 30 minutes at 4°C.
- Carefully decant the supernatant, which contains the majority of the unreacted dye.
- Wash the pellet with 500 μ L of ice-cold 70% ethanol.
- Centrifuge at >12,000 x g for 15 minutes at 4°C.
- Carefully decant the supernatant and air-dry the pellet for 5-10 minutes. Do not over-dry.
- Resuspend the labeled oligonucleotide pellet in an appropriate buffer (e.g., TE buffer, pH 8.0).

Method 2B: High-Performance Liquid Chromatography (HPLC)

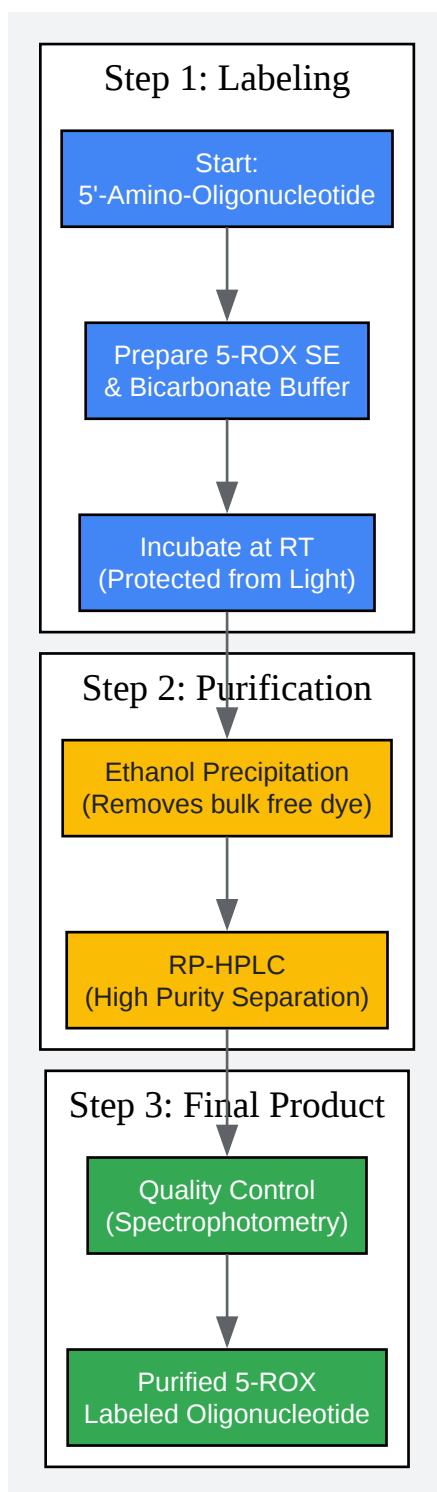
Reverse-phase HPLC (RP-HPLC) is the recommended method for obtaining highly pure labeled oligonucleotides.[\[20\]](#)[\[21\]](#)

Instrumentation and Reagents:

- HPLC system with a UV detector
- C8 or C18 reverse-phase column
- Mobile Phase A: 0.1 M Triethylammonium Acetate (TEAA), pH 7.0
- Mobile Phase B: Acetonitrile
- Detector wavelengths: 260 nm (for DNA) and ~580 nm (for 5-ROX)

Procedure:

- Resuspend the ethanol-precipitated pellet (or the initial reaction mixture) in Mobile Phase A.
- Inject the sample onto the equilibrated C8 or C18 column.
- Elute the oligonucleotide using a linear gradient of acetonitrile (e.g., 5-95% Mobile Phase B over 30 minutes).[\[21\]](#)
- Monitor the elution profile at both 260 nm and ~580 nm. The desired product will absorb at both wavelengths. Unlabeled oligonucleotides will only absorb at 260 nm, and free dye will primarily absorb at ~580 nm.
- Collect the fractions corresponding to the main peak that absorbs at both wavelengths.
- Lyophilize the collected fractions to remove the solvents.
- Resuspend the purified, labeled oligonucleotide in a suitable storage buffer.



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Figure 2: Workflow for labeling and purification of 5-ROX SE oligonucleotides.

Protocol 3: Fragment Analysis using a 5-ROX Labeled Size Standard

This protocol outlines the general steps for preparing samples for capillary electrophoresis-based fragment analysis.

Materials:

- Purified PCR products (labeled with dyes other than ROX, e.g., FAM, VIC, NED)
- 5-ROX labeled DNA size standard
- Hi-Di™ Formamide

Procedure:

- Sample Preparation: In each well of a 96-well plate, prepare the following reaction mix:
 - 0.5 - 1.0 µL of purified PCR product
 - 0.2 - 0.5 µL of 5-ROX labeled DNA size standard
 - 8.5 - 9.3 µL of Hi-Di™ Formamide
 - The total volume is typically 10 µL.
- Denaturation: Seal the plate, vortex briefly, and centrifuge to collect the contents at the bottom of the wells. Heat the plate at 95°C for 3-5 minutes to denature the DNA fragments.
- Cooling: Immediately place the plate on ice for 2-3 minutes to keep the DNA denatured.
- Capillary Electrophoresis: Load the plate onto an automated DNA sequencer (e.g., an Applied Biosystems Genetic Analyzer).
- Data Analysis: The data collection software will generate an electropherogram showing the separated fragments. The analysis software (e.g., GeneMapper™) will use the peaks from the 5-ROX channel to create a sizing curve and accurately determine the size of the fragments in the other dye channels.[\[17\]](#)[\[18\]](#)

Data Interpretation and Troubleshooting

Quantitative Data Summary

Parameter	Value	Reference
5-ROX SE Excitation Maximum	~575-588 nm	[4] [5] [6]
5-ROX SE Emission Maximum	~602-608 nm	[4] [5] [6]
Labeling Reaction pH	8.0 - 9.0	[1] [11]
Typical Labeling Time	2-4 hours (or overnight)	[11]
Storage of Labeled Oligos	-20°C, protected from light	[22] [23]

Troubleshooting Common Issues

Issue	Potential Cause	Suggested Solution
Low Labeling Efficiency	Incorrect pH of labeling buffer.	Ensure the pH of the sodium bicarbonate buffer is between 8.5 and 9.0. [1]
Hydrolyzed 5-ROX SE.	Prepare the 5-ROX SE stock solution fresh immediately before use.	
Presence of primary amines in the oligonucleotide solution.	Desalt the oligonucleotide if it is stored in a buffer containing amines (e.g., Tris).	
Multiple Peaks in HPLC	Incomplete reaction or side products.	Optimize reaction time and temperature. Ensure high-purity starting materials.
Isomers of the dye.	Use a single isomer of 5-ROX SE if available and resolution is critical.	
No or Weak Signal in Fragment Analysis	Insufficient labeled product.	Quantify the labeled oligonucleotide before use. Increase the amount of PCR product in the analysis.
Incorrect filter set on the sequencer.	Ensure the instrument is configured with the correct dye set that includes ROX.	
Photobleaching of the dye.	Minimize exposure of labeled oligonucleotides to light during storage and handling. [22]	

Conclusion

5-ROX SE remains an indispensable tool for automated DNA sequencing and fragment analysis. Its robust chemistry, bright fluorescence, and distinct spectral properties allow for reliable and high-quality data generation. By understanding the principles behind its application

and adhering to optimized protocols for labeling and purification, researchers can confidently employ 5-ROX SE to achieve precise and reproducible results in their genomic investigations. The methodologies outlined in this guide provide a solid foundation for the successful implementation of 5-ROX SE in a variety of sequencing-based assays.

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